

# Dinobuton: A Technical and Regulatory Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dinobuton*

Cat. No.: *B1670692*

[Get Quote](#)

An In-depth Guide to the Regulatory Status, Toxicological Profile, and Analytical Methodologies in the European Union and the United Kingdom

## Executive Summary

This technical guide provides a comprehensive overview of the regulatory status, toxicological properties, and analytical methods pertaining to **Dinobuton**. **Dinobuton**, a dinitrophenol pesticide, is not approved for use as an active substance in plant protection products in either the European Union (EU) or the United Kingdom (UK). This document is intended for researchers, scientists, and drug development professionals, offering detailed data and methodologies to support research and risk assessment activities. All quantitative data is presented in structured tables, and key processes are visualized using Graphviz diagrams.

## Regulatory Status in the European Union and the United Kingdom

The use of **Dinobuton** in plant protection products is not authorized in the European Union or the United Kingdom.

- European Union: **Dinobuton** is not included in the list of approved active substances under Regulation (EC) No 1107/2009.<sup>[1]</sup> This regulation governs the placing of plant protection products on the market in the EU. Consequently, no plant protection products containing **Dinobuton** can be legally sold or used within the EU. The default Maximum Residue Level

(MRL) for **Dinobuton** in or on food and feed commodities is set at the limit of determination, which is typically 0.01 mg/kg, as stipulated by Regulation (EC) No 396/2005.[2]

- United Kingdom: Following its departure from the EU, the UK has established its own independent pesticide regulatory regime. **Dinobuton** is not an approved active substance in Great Britain and is therefore not permitted for use in plant protection products.[3] The MRLs for pesticides in the UK are managed by the Health and Safety Executive (HSE), and for **Dinobuton**, the default MRL of 0.01 mg/kg is applicable.

## Toxicological Profile

**Dinobuton** is classified as moderately toxic to mammals. Its primary mechanism of toxicity is the uncoupling of oxidative phosphorylation.

## Mammalian Toxicology

The available toxicological data for **Dinobuton** are summarized in the tables below.

Table 1: Acute Toxicity of **Dinobuton**

Species	Route of Administration	Value	Units	Reference
Rat	Oral	140	mg/kg bw	[2]
Rabbit	Dermal	>3200	mg/kg bw	[2]
Rat	Inhalation (4h)	0.08 (80)	mg/L (mg/m <sup>3</sup> )	[2][4]

Table 2: Subchronic Toxicity of **Dinobuton**

Species	Study Duration	NOAEL	Units	Effects Observed	Reference
Dog	-	4.5	mg/kg bw/day	Weight loss at high doses	[4]

## Ecotoxicology

**Dinobuton** is considered to be highly toxic to aquatic life.

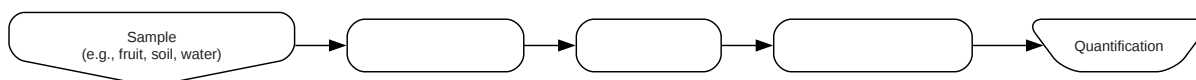
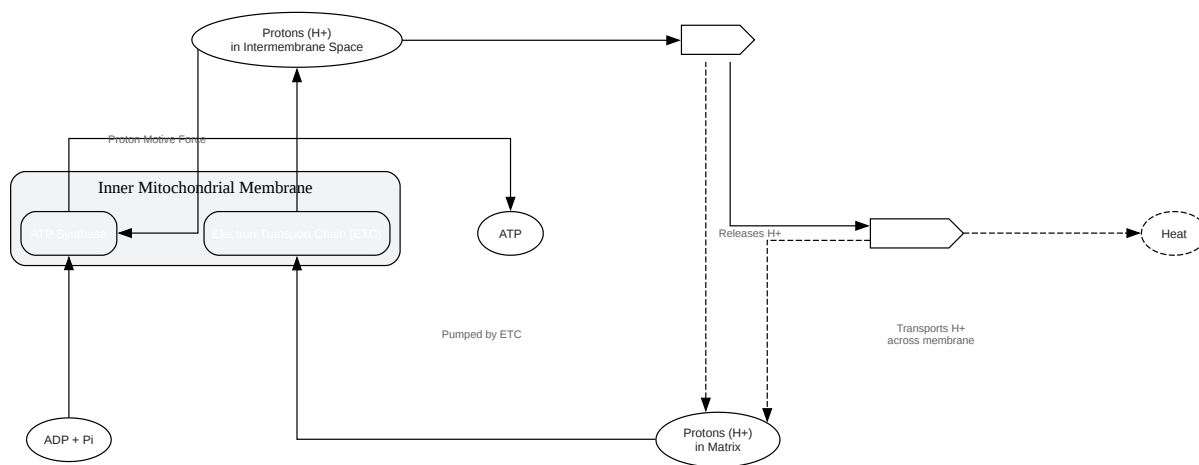
Table 3: Ecotoxicity of **Dinobuton**

Organism	Test Type	Value	Units	Classification	Reference
Fish	Acute	-	-	High	[3]
Aquatic Invertebrates	Acute	-	-	-	
Algae	-	-	-	-	

Data for specific species and endpoints (e.g., LC50, EC50) are limited in the readily available literature.

## Mechanism of Action: Uncoupling of Oxidative Phosphorylation

**Dinobuton**, like other dinitrophenols, acts as an uncoupler of oxidative phosphorylation in mitochondria. This process disrupts the synthesis of ATP, the primary energy currency of the cell.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]

- 2. Registration Dossier - ECHA [[echa.europa.eu](https://echa.europa.eu)]
- 3. Direct readout protonophore induced selective uncoupling and dysfunction of individual mitochondria within cancer cells - Chemical Communications (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 4. Fifty Years of Research on Protonophores: Mitochondrial Uncoupling As a Basis for Therapeutic Action - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Dinobuton: A Technical and Regulatory Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670692#regulatory-status-of-dinobuton-in-eu-and-uk>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)